Solubility Profiling & Handling Guide: 3-amino-N-ethyl-4-fluorobenzamide

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Compound of Interest

Compound Name:	*3-amino-N-ethyl-4-fluorobenzamide*
CAS No.:	*682757-76-2*
Cat. No.:	*B1388022*

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Executive Summary

3-amino-N-ethyl-4-fluorobenzamide (CAS: 682757-76-2) exhibits a distinct solubility dichotomy characteristic of functionalized benzamides. It demonstrates high solubility in polar aprotic solvents (DMSO, DMF) but limited/poor solubility in neutral aqueous media.[1]

For research applications, the "Golden Rule" for this compound is: Dissolve in DMSO to create a high-concentration stock (e.g., 10–50 mM), then dilute into aqueous buffers immediately prior to use. Direct dissolution in water is thermodynamically unfavorable and prone to kinetic precipitation.[1]

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Solvent System	Solubility Rating	Estimated Max Conc.	Primary Mechanism
DMSO	High	> 50 mg/mL	Dipole-dipole & H-bond accepting
Water (pH 7.4)	Low	< 1 mg/mL	Hydrophobic effect dominates
Ethanol	Moderate	~10–20 mg/mL	Amphiphilic solvation

Physicochemical Profile & Solubility Mechanics

To master the handling of this compound, one must understand the molecular forces at play.

Structural Analysis

The molecule consists of a lipophilic fluorobenzene core decorated with two polar functionalities:

- N-ethyl amide: A hydrogen bond donor (NH) and acceptor (C=O).[1][2] The ethyl group adds steric bulk and hydrophobicity.[1]
- 3-Amino group (Aniline): A weak base and hydrogen bond donor.[1][2]
- Molecular Weight: 182.20 g/mol [1][3]
- Predicted LogP: ~1.2 – 1.8 (Moderately Lipophilic)[1]
- Predicted pKa (Aniline): ~3.0 – 4.0 (The electron-withdrawing fluorine and amide groups reduce the basicity of the aniline nitrogen relative to unsubstituted aniline).[1]

Mechanism of Dissolution

Why DMSO Works (Thermodynamics)

Dimethyl sulfoxide (DMSO) is a polar aprotic solvent with a high dielectric constant (

) and a highly accessible oxygen atom.[1][2]

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- Enthalpy (

  ): The DMSO oxygen acts as a potent H-bond acceptor for the amide and aniline protons of the compound.[1] This exothermic interaction overcomes the lattice energy of the solid crystal.[1]

- Entropy (

  ): DMSO effectively solvates the aromatic ring via dispersion forces without the "entropic penalty" that water imposes (hydrophobic effect).[1]

Why Water Fails[3]

- The Hydrophobic Effect: At neutral pH, the compound is uncharged. The water molecules must form an ordered "cage" (clathrate-like structure) around the hydrophobic ethyl and fluorophenyl groups.[1][2] This ordering decreases entropy (

  ), making dissolution thermodynamically unfavorable (

).[1][2]

- Crystal Lattice Energy: The intermolecular H-bonds (Amide-Amide interactions) in the solid state are strong.[1][3][2] Water struggles to break these efficiently compared to DMSO.[1][2]

Experimental Protocols

Protocol A: Preparation of Cryo-Stable Stock Solution (DMSO)

Objective: Create a stable 50 mM stock solution for long-term storage.

Materials:

- **3-amino-N-ethyl-4-fluorobenzamide** (Solid powder)[1][3][2]
- Anhydrous DMSO (Grade: Cell Culture or HPLC, >99.9%)[1]
- Amber glass vials (Borosilicate) with PTFE-lined caps[1][3][2]

Procedure:

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- Weighing: Weigh 9.11 mg of the compound into a sterile microcentrifuge tube or amber vial.
  - Calculation:

    .[1][2]
- Solvent Addition: Add 1.0 mL of Anhydrous DMSO.
- Dissolution: Vortex vigorously for 30–60 seconds.
  - Observation: The solution should become clear and colorless.[1] If particles persist, sonicate in a water bath at 37°C for 5 minutes.
- Inspection: Invert the vial and check for "schlieren" lines or undissolved crystals under a light source.
- Storage: Aliquot into small volumes (e.g., 50

  L) to avoid freeze-thaw cycles. Store at -20°C or -80°C.

Protocol B: Aqueous Dilution (The "Crash-Out" Prevention)

Objective: Dilute stock to working concentration (e.g., 100

M) in assay buffer without precipitation.[1]

Critical Rule: Never add a large volume of water to the DMSO stock.[1] Always add the DMSO stock into the moving volume of buffer.[1]

Procedure:

- Prepare Buffer: Pre-warm the assay buffer (e.g., PBS or DMEM) to 37°C.
- Dynamic Addition:
  - Place the buffer in a tube on a vortex mixer set to low/medium speed.
  - Slowly pipette the required volume of DMSO stock directly into the center of the vortex.

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- Example: To make 10 mL of 100

  M solution, add 20

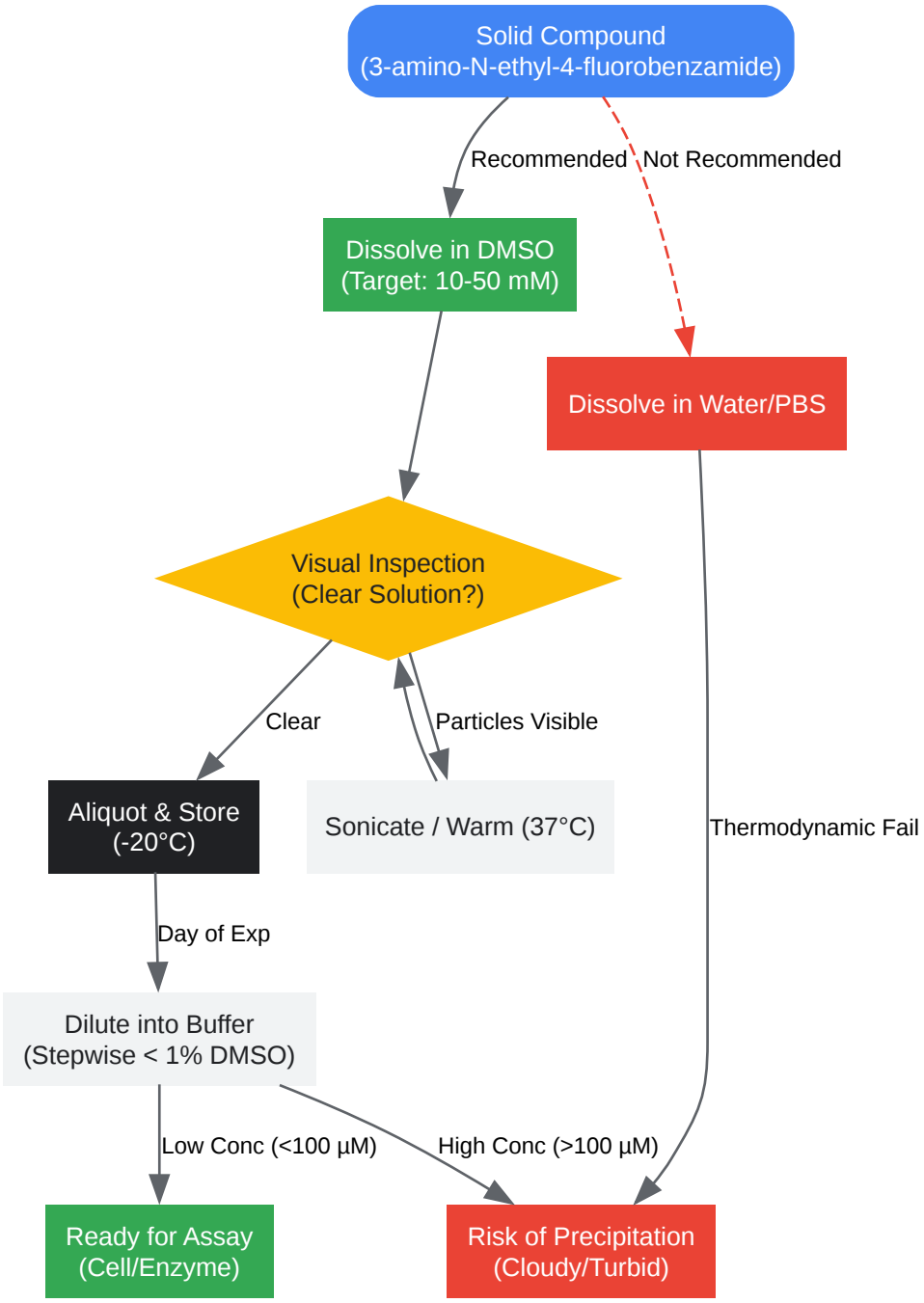
  L of 50 mM stock to 9.98 mL buffer.[1]

- Equilibration: Allow the solution to stand for 15 minutes at room temperature.
- Validation: Measure absorbance at 600 nm (OD600). An increase >0.05 over the blank indicates precipitation.[1]

Visualization of Solubility Workflow

The following diagram illustrates the decision matrix for handling this compound, ensuring sample integrity from powder to assay.

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Figure 1: Decision tree for solubilization and handling. Green paths indicate optimal workflows; red paths indicate high-risk procedures.

Implications for Biological Assays[4]

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When using **3-amino-N-ethyl-4-fluorobenzamide** in cell-based or enzymatic assays, the solvent vehicle (DMSO) becomes a variable.[1][3][2]

- DMSO Tolerance: Most mammalian cells tolerate up to 0.5% (v/v) DMSO.[1][2]
  - Calculation: If your stock is 50 mM and you need 100

    M final, the dilution factor is 1:500.[1] This results in 0.2% DMSO, which is safe.[1]
  - Warning: If you need 500

    M final, DMSO becomes 1.0%, which may induce cytotoxicity or artifacts.[1]
- The "Crash" Point:
  - At concentrations > 200

    M in aqueous buffer, this compound may form micro-precipitates that are invisible to the naked eye but scatter light in plate readers, causing false positives (Pan-Assay Interference or PAINS).[1]
  - Mitigation: Always include a "buffer only + compound" control (no cells/enzyme) to check for baseline absorbance shifts.[1][2]

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